

In-Depth Technical Guide to the Nuclear Spin and Parity of Antimony-121

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Compound of Interest

Compound Name: Antimony-121

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear spin and parity of the stable isotope **Antimony-121** (^{121}Sb). The information presented herein is compiled from evaluated nuclear data and experimental studies, intended to serve as a core reference for researchers in nuclear physics, radiochemistry, and drug development utilizing antimony isotopes.

Core Nuclear Properties of Antimony-121

Antimony-121 is a stable isotope with a natural abundance of 57.21%.^[1] Its nucleus is composed of 51 protons and 70 neutrons. The fundamental nuclear properties of the ^{121}Sb ground state are pivotal for a range of scientific applications, including nuclear magnetic resonance (NMR) and Mössbauer spectroscopy.

The established spin and parity of the ^{121}Sb ground state is $5/2^+$. This assignment is consistently supported by various experimental measurements and is in agreement with the predictions of the nuclear shell model.^[1]

Table 1: Ground State Properties of Antimony-121

Property	Value	Units
Spin and Parity (I^π)	5/2+	
Natural Abundance	57.21(5)	%
Atomic Mass	120.9038157	Da
Magnetic Dipole Moment (μ)	+3.3592	μ_N
Electric Quadrupole Moment (Q)	-0.36	barn

Excited States of Antimony-121

The nuclear structure of ^{121}Sb includes a series of excited states, the properties of which have been elucidated through various nuclear reaction and decay studies. The energies, spins, and parities of these low-lying excited states are crucial for understanding the nuclear dynamics and for the interpretation of gamma-ray spectroscopy data.

Table 2: Adopted Energy Levels, Spin, and Parity of Antimony-121

Energy Level (keV)	Spin and Parity (I^π)	Half-life	Experimental Basis for I^π Assignment
0.0	5/2+	STABLE	Atomic beam, L=2 in (d,t), (^3He ,d)
37.139	7/2+	3.21 ns	M1+E2 γ to 5/2+, L=4 in (d,t), (^3He ,d)
507.59	3/2+	3.5 ps	M1+E2 γ to 5/2+, L=2 in (^3He ,d)
573.14	1/2+	1.1 ps	E2 γ to 5/2+, L=0 in (^3He ,d)
946.99	9/2+	0.35 ps	E2 γ to 5/2+, L=4 in (d,t)
1024.71	7/2+	0.16 ps	(E2) γ to 5/2+, $\gamma(\theta)$ in (n,n' γ)
1035.53	9/2+	0.44 ps	M1+E2 γ to 7/2+, $\gamma(\theta)$ in (n,n' γ)
1039.9	11/2+	M1+E2 γ to 9/2+, $\gamma(\theta)$ in (n,n' γ)	
1144.64	11/2+	0.17 ps	M1+E2 γ to 9/2+, $\gamma(\theta)$ in (n,n' γ)

Data extracted from the Evaluated Nuclear Structure Data File (ENSDF).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols for Spin and Parity Determination

The determination of nuclear spin and parity is a multi-faceted process that relies on a combination of experimental techniques. For ^{121}Sb , methods such as Coulomb excitation, gamma-ray spectroscopy, and nuclear magnetic resonance have been instrumental.

Coulomb Excitation

Coulomb excitation is a powerful technique for probing the low-lying collective states of a nucleus. In this method, a target containing ^{121}Sb is bombarded with a beam of charged particles (e.g., protons or alpha particles) at energies below the Coulomb barrier. The electromagnetic interaction between the projectile and the target nucleus can excite the nucleus to higher energy levels without the complication of nuclear reactions.

Methodology:

- **Target Preparation:** A thin foil of a stable antimony compound is prepared and placed in a target chamber.
- **Beam Acceleration:** A beam of protons or other charged particles is accelerated to an energy range of 3.0-4.0 MeV.[\[4\]](#)
- **Interaction:** The beam is directed onto the ^{121}Sb target. The purely electromagnetic interaction excites the nuclei.
- **Gamma-Ray Detection:** As the excited nuclei decay back to the ground state, they emit gamma rays. These gamma rays are detected by high-resolution germanium detectors placed at various angles around the target.
- **Data Analysis:** The energies and intensities of the emitted gamma rays are measured. The angular distribution of the gamma rays provides information about the multipolarity of the transitions, which in turn helps in assigning the spin and parity of the excited states.[\[4\]](#)

Gamma-Ray Spectroscopy and Angular Distribution

Gamma-ray spectroscopy is central to the study of nuclear structure. When a nucleus de-excites, it emits gamma rays with energies characteristic of the energy difference between the initial and final states. The multipolarity of the gamma-ray transition (e.g., M1 for magnetic dipole, E2 for electric quadrupole) is governed by selection rules that depend on the spin and parity of the initial and final states.

Methodology:

- **Population of Excited States:** The excited states of ^{121}Sb can be populated through various reactions, such as inelastic neutron scattering ($n,n'\gamma$) or during the decay of a parent

nucleus.

- **Gamma-Ray Detection:** A set of gamma-ray detectors is arranged around the target to measure the energy and intensity of the emitted photons.
- **Coincidence Measurement:** To build a level scheme, coincidence measurements are often performed, where the detection of one gamma ray is correlated in time with the detection of another.
- **Angular Distribution Analysis:** The intensity of a gamma ray is not necessarily isotropic. The angular distribution of the emitted gamma rays with respect to the incident beam or a preceding gamma ray is measured. This distribution is a function of the spins of the initial and final states and the multipole mixing ratio of the transition. By fitting the experimental angular distribution to theoretical predictions, the spins of the nuclear levels can be determined.^{[5][6]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a technique that exploits the magnetic properties of atomic nuclei. It provides precise information about the nuclear magnetic dipole moment, which is directly related to the nuclear spin.

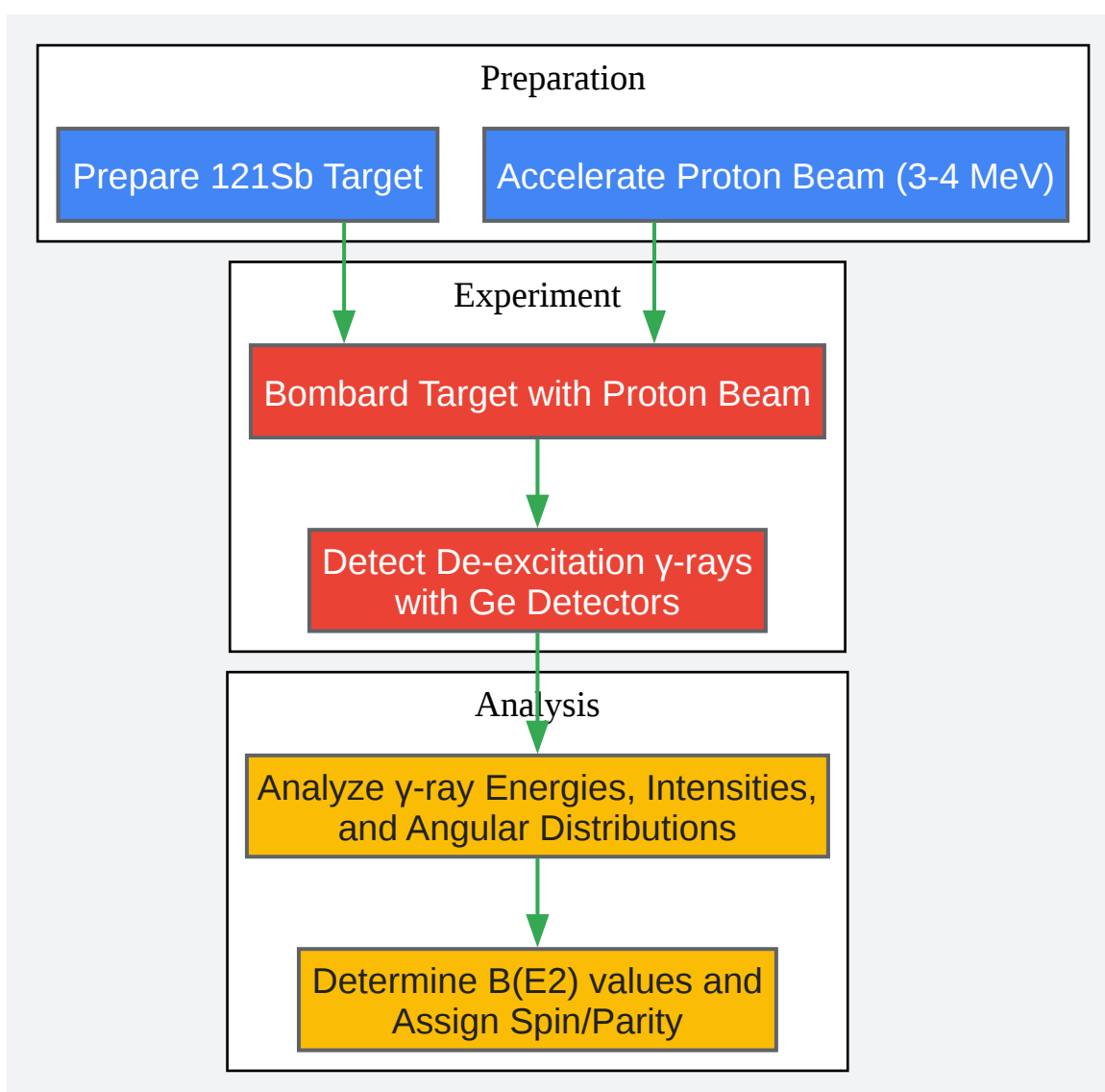
Methodology:

- **Sample Preparation:** A sample containing ^{121}Sb , often in a liquid or solid compound, is placed in a strong, static magnetic field.^{[7][8][9]}
- **Radiofrequency Pulse:** The sample is subjected to a pulse of radiofrequency radiation. This pulse perturbs the alignment of the nuclear spins with the magnetic field.
- **Signal Detection:** After the pulse, the precessing nuclear spins induce a signal in a detector coil. This signal is known as the free induction decay (FID).
- **Fourier Transform:** The FID is a time-domain signal that is converted to a frequency-domain spectrum using a Fourier transform.
- **Data Interpretation:** The resulting NMR spectrum shows resonance peaks at frequencies that are characteristic of the ^{121}Sb nucleus in its specific chemical environment. The splitting of

these peaks due to quadrupole interactions can also provide information about the nuclear electric quadrupole moment and the local symmetry of the nucleus. The fundamental resonance frequency is directly proportional to the magnetic moment, which is a key indicator of the nuclear spin.^{[7][8][9]}

Visualizations

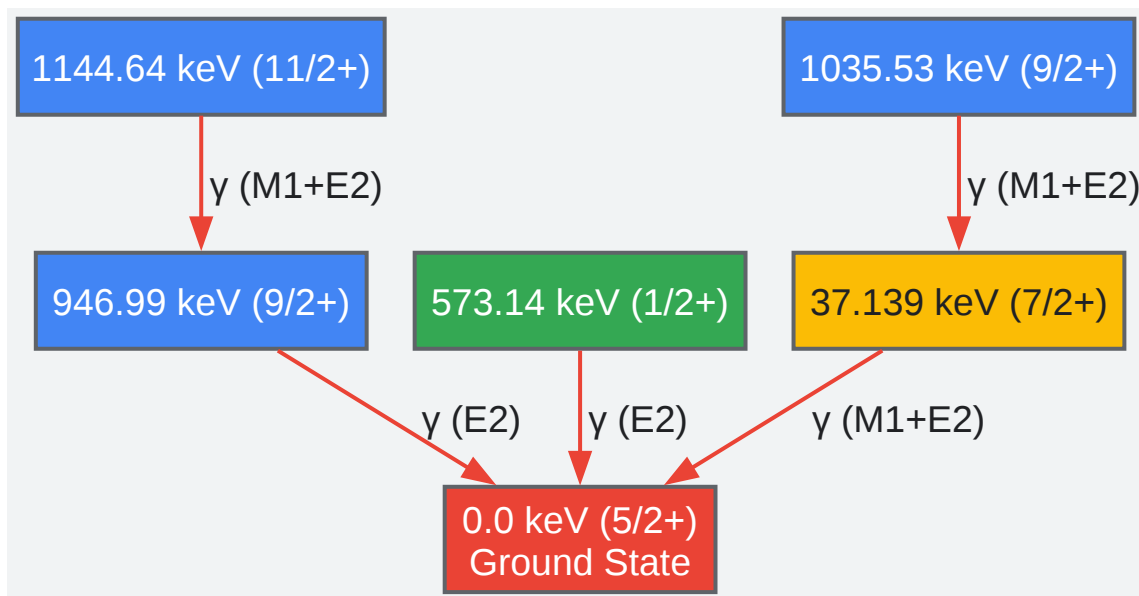
Diagram 1: Experimental Workflow for Coulomb Excitation



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Caption: Workflow for determining spin and parity of ^{121}Sb using Coulomb excitation.

Diagram 2: Simplified Energy Level Scheme of Antimony-121



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Caption: Simplified low-lying energy level scheme for ^{121}Sb showing key transitions.

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